

2,3-Bis(octadecyloxy)propan-1-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Bis(octadecyloxy)propan-1-ol

Cat. No.: B088900

[Get Quote](#)

In-Depth Technical Guide: 2,3-Bis(octadecyloxy)propan-1-ol

This document provides core physicochemical data for **2,3-Bis(octadecyloxy)propan-1-ol**, a dialkyl glyceryl ether. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize long-chain lipid compounds.

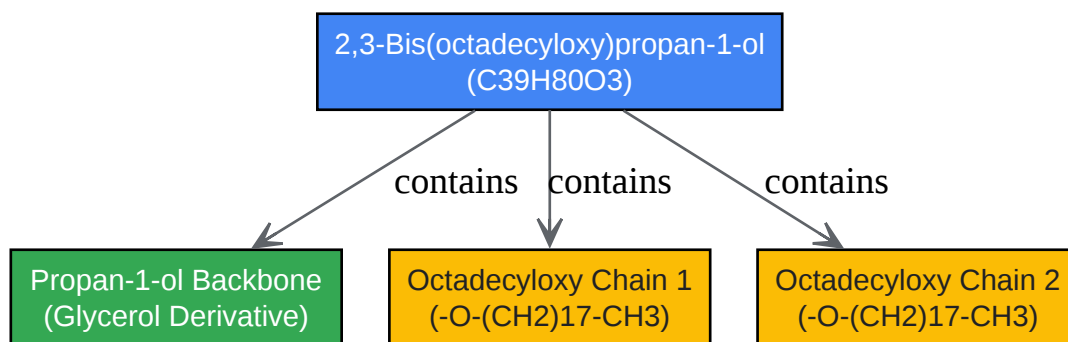
Physicochemical Data

The fundamental molecular properties of **2,3-Bis(octadecyloxy)propan-1-ol** are summarized below. These values are critical for stoichiometric calculations, formulation development, and analytical characterization.

Property	Value
Molecular Formula	C ₃₉ H ₈₀ O ₃ [1][2][3]
Molecular Weight	597.05 g/mol [1][2][4]
CAS Number	6076-38-6 [1][2][3]

Logical Structure

2,3-Bis(octadecyloxy)propan-1-ol is an amphiphilic molecule composed of a polar glycerol head and two nonpolar octadecyl tails. The diagram below illustrates the logical relationship between the parent molecule and its primary structural components.



Structural Components of 2,3-Bis(octadecyloxy)propan-1-ol

[Click to download full resolution via product page](#)

Structural components of **2,3-Bis(octadecyloxy)propan-1-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-bis(octadecyloxy)propan-1-ol - Safety Data Sheet [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. CAS 6076-38-6: 2,3-Bis(octadecyloxy)-1-propanol [cymitquimica.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [2,3-Bis(octadecyloxy)propan-1-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b088900#2-3-bis-octadecyloxy-propan-1-ol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b088900#2-3-bis-octadecyloxy-propan-1-ol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com